

# Essential Safety and Operational Guide for Handling Boc-lys(ME)2-OH

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## Compound of Interest

Compound Name: Boc-lys(ME)2-OH

Cat. No.: B558168

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This guide provides immediate and essential safety protocols, logistical information, and detailed operational and disposal plans for the handling of **Boc-lys(ME)2-OH**. It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices and build confidence in chemical handling procedures.

## I. Chemical and Physical Properties

A summary of the key physical and chemical properties of **Boc-lys(ME)2-OH** is presented below. This information is critical for safe handling and storage.

Property	Value
Molecular Weight	274.36 g/mol [1]
Molecular Formula	C <sub>13</sub> H <sub>26</sub> N <sub>2</sub> O <sub>4</sub> [1]
Appearance	White to off-white solid
Storage Temperature	-20°C for long-term storage is recommended.
Solubility	Soluble in organic solvents like DMSO.

## II. Personal Protective Equipment (PPE)

To ensure personal safety and prevent exposure, the following personal protective equipment is mandatory when handling **Boc-lys(ME)2-OH**.

PPE Category	Item	Specifications
Eye Protection	Safety Goggles	Chemical splash goggles that are compliant with ANSI Z87.1 standards.
Hand Protection	Chemical-Resistant Gloves	Nitrile or neoprene gloves are recommended. Always consult the manufacturer's glove compatibility chart for specific breakthrough times.
Body Protection	Laboratory Coat	A long-sleeved lab coat, fully buttoned, is required. For tasks with a higher risk of splashing, a chemical-resistant apron should be worn.
Respiratory Protection	Fume Hood / Respirator	All handling of the powdered form or preparation of solutions should be conducted in a certified chemical fume hood to avoid inhalation of dust.

### III. Operational Plan: Step-by-Step Handling Protocol

Proper handling from receipt to disposal is crucial for both safety and maintaining the integrity of the compound.

#### 1. Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- Store the compound in a tightly sealed container in a cool, dry, and dark place.
- For long-term storage, maintain a temperature of -20°C.

## 2. Preparation and Handling:

- All manipulations, including weighing and solution preparation, should be performed within a certified chemical fume hood.
- Before handling, ensure all necessary PPE is correctly worn.
- Use designated spatulas and weighing boats for transferring the solid compound.
- To minimize dust generation, handle the powder gently.
- When preparing solutions, add the solvent to the solid slowly to avoid splashing. **Boc-lys(ME)2-OH** is soluble in solvents such as DMSO.

## 3. In Case of a Spill:

- Minor Spill: If a small amount of solid is spilled, carefully sweep it up with an appropriate tool and place it in a sealed container for hazardous waste disposal.
- Major Spill: In the event of a larger spill, evacuate the area and follow your institution's emergency spill response procedures.
- Avoid generating dust during cleanup.

# IV. Disposal Plan

Proper disposal of **Boc-lys(ME)2-OH** and associated waste is critical to prevent environmental contamination and comply with regulations.

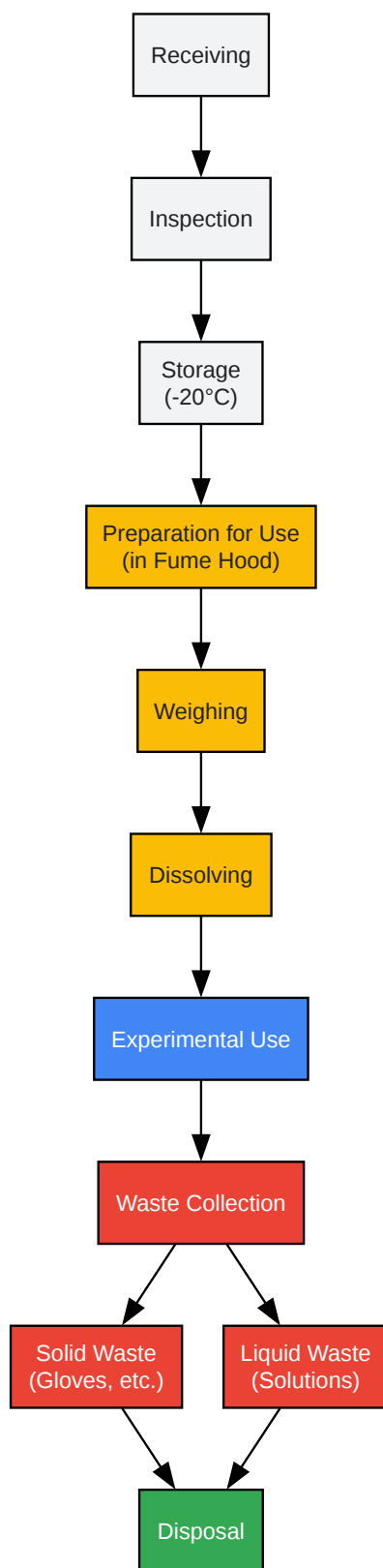
- Unused Compound: Dispose of the unused chemical as hazardous waste in a properly labeled and sealed container.
- Contaminated Materials: Any materials that have come into contact with the compound, such as gloves, weighing boats, and pipette tips, should be disposed of in a designated hazardous waste container.
- Solutions: Aqueous and organic solutions containing **Boc-lys(ME)2-OH** should be collected in separate, clearly labeled hazardous waste containers. Do not pour solutions down the

drain.[\[2\]](#)

- Follow all local, state, and federal regulations for chemical waste disposal.

## V. Workflow for Handling Boc-lys(ME)<sub>2</sub>-OH

The following diagram illustrates the logical workflow for the safe handling of **Boc-lys(ME)<sub>2</sub>-OH** from receipt to disposal.



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Caption: Workflow for Safe Handling of **Boc-Iys(OMe)<sub>2</sub>-OH**.

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## References

- 1. Boc-lys(ME)2-OH | C13H26N2O4 | CID 7018778 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chemicalbook.com [chemicalbook.com]
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